

Comprehensive Structural Elucidation of 2,2-Dichloro-N-phenethylacetamide

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Compound of Interest

Compound Name: 2,2-dichloro-N-phenethylacetamide

CAS No.: 39106-18-8

Cat. No.: B5198731

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Executive Summary

2,2-dichloro-N-phenethylacetamide is a secondary amide featuring a phenethylamine backbone acylated by a dichloroacetyl group.^{[1][2]} Its characterization requires distinguishing it from its monochloro analog (a common process impurity) and verifying the integrity of the dichloro-moiety, which is susceptible to hydrolysis or over-reduction.^{[1][2]}

- Chemical Formula:

^{[1][2]}

- Molecular Weight: 232.11 g/mol ^{[1][2]}
- Key Diagnostic Feature: The distinct isotopic envelope in Mass Spectrometry (9:6:1 ratio) and the singlet methine proton () in NMR.^{[1][2]}

Synthetic Origin & Relevance

Understanding the origin of the sample is critical for anticipating impurities.[1][2] This compound is typically synthesized via the Schotten-Baumann reaction or direct acylation.[2]

Reaction Pathway

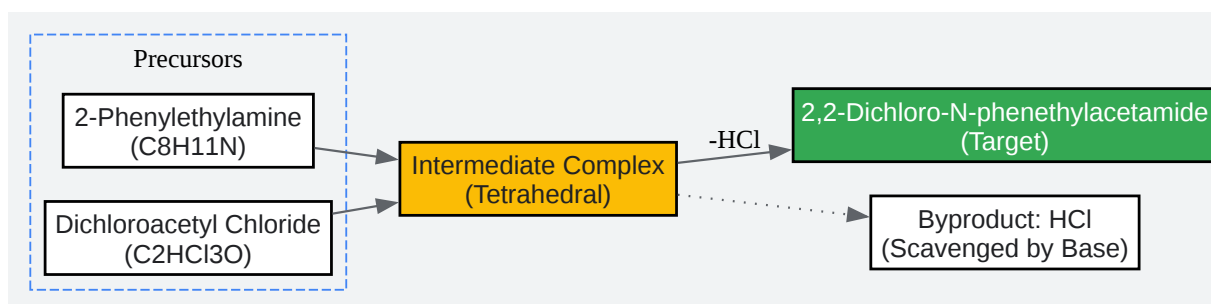
Reagents: 2-Phenylethylamine + Dichloroacetyl chloride Conditions: Anhydrous

or Toluene,

to RT, with

or

base scavenger.[1][2]



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Figure 1: Synthetic pathway and atom economy.[1][2] The dichloroacetyl moiety is introduced via nucleophilic acyl substitution.[1][2]

Physicochemical Profile

Before spectral analysis, confirm bulk properties.[1][2]

Property	Value (Experimental/Predicted)	Validation Method
Appearance	White to off-white crystalline solid	Visual Inspection
Melting Point	85–88 °C (Distinct from monochloro ~48°C)	DSC / Capillary
Solubility	Soluble in DMSO, MeOH, DCM; Poor in Water	Gravimetric
pKa	~13.5 (Amide NH)	Potentiometric Titration

Spectroscopic Elucidation (The Core)

A. Mass Spectrometry (MS): The Isotopic Fingerprint

The presence of two chlorine atoms provides a definitive isotopic signature that self-validates the structure.[\[1\]](#)[\[2\]](#)

- Ionization Mode: ESI+ (Electrospray Ionization) or EI (Electron Impact).[\[1\]](#)[\[2\]](#)
- Molecular Ion (
): 231.02 Da (based on
).[\[1\]](#)[\[2\]](#)
- Isotope Pattern:
 - M (231): 100% Relative Abundance[\[1\]](#)[\[2\]](#)
 - M+2 (233): ~65% (Due to
mix)[\[1\]](#)[\[2\]](#)
 - M+4 (235): ~10% (Due to two
)[\[1\]](#)[\[2\]](#)

- Note: A 3:1 ratio indicates a monochloro impurity; a 9:6:1 ratio confirms the dichloro species.[\[1\]](#)[\[2\]](#)

Key Fragments (EI):

- 91: Tropylium ion () – confirms benzyl fragment.[\[1\]](#)[\[2\]](#)
- 104: Phenethyl fragment rearrangement.
- 110/112: Dichloroketene ion () – confirms acyl source.[\[1\]](#)[\[2\]](#)

B. Infrared Spectroscopy (FT-IR)

Used to confirm the amide functional group and the halogenated alpha-carbon.[\[1\]](#)[\[2\]](#)

Wavenumber ()	Assignment	Structural Insight
3280–3350	N-H Stretch	Secondary Amide (sharp band)
3020–3080	C-H Stretch (Ar)	Aromatic Ring
1660–1690	C=O [1] [2] Stretch (Amide I)	Shifted slightly higher due to -dichloro induction
1530–1560	N-H Bend (Amide II)	Diagnostic for secondary amides
700–750	C-Cl Stretch	Strong bands indicating alkyl chloride

C. Nuclear Magnetic Resonance (NMR)

The definitive structural proof.[\[1\]](#) Solvents:

or

.[\[1\]](#)[\[2\]](#)

NMR (400 MHz,

)

- 7.20–7.40 (m, 5H): Aromatic protons (Phenyl group).[\[1\]](#)[\[2\]](#)
- 6.60–6.80 (br s, 1H): Amide

.[\[1\]](#)[\[2\]](#) Broadens with concentration; exchanges with

.

- 5.95 (s, 1H):

.[\[1\]](#)[\[2\]](#) Critical Signal. This singlet is distinctively downfield due to two electron-withdrawing chlorines and the carbonyl.[\[2\]](#)

- Differentiation: Monochloro analog (

) appears as a singlet (2H) around

4.05.[\[1\]](#)[\[2\]](#)

- 3.60 (q,

Hz, 2H):

.[\[2\]](#) The quartet arises from coupling to NH and the adjacent methylene.[\[2\]](#)

- 2.88 (t,

Hz, 2H):

.[\[1\]](#)[\[2\]](#) Triplet coupling to the N-methylene.[\[2\]](#)

NMR (100 MHz,

)

- 164.5: Carbonyl ([1](#) [2](#))
- 138.2: Aromatic Quaternary C. [1](#) [2](#)
- 128.8, 128.7, 126.8: Aromatic CH. [1](#) [2](#)
- 66.5: Dichloromethine ([1](#) [2](#))
- 41.5: [1](#) [2](#)
- 35.4: [1](#) [2](#)

Experimental Protocols

Protocol 1: Rapid Purity Assessment via HPLC-UV

Objective: Quantify **2,2-dichloro-N-phenethylacetamide** purity and detect monochloro-analogs.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm). [1](#) [2](#)
- Mobile Phase:
 - A: 0.1% Formic Acid in Water. [1](#) [2](#)
 - B: Acetonitrile. [1](#) [2](#)
- Gradient: 10% B to 90% B over 15 minutes.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 210 nm (amide bond) and 254 nm (phenyl ring). [1](#) [2](#)

- Expected Retention: The dichloro compound is more lipophilic than the monochloro analog and will elute later.[\[2\]](#)

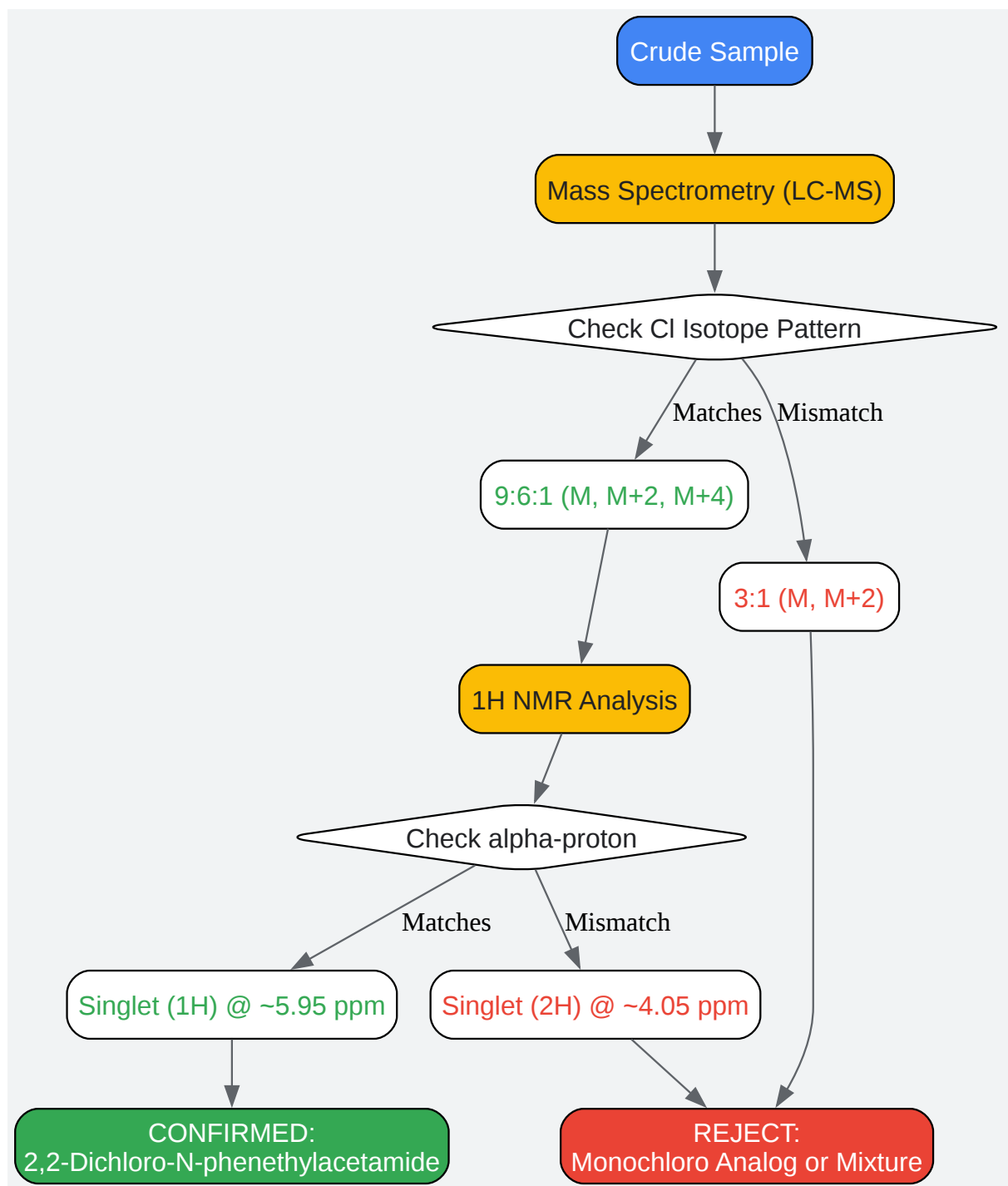
Protocol 2: Recrystallization (Purification)

If the isotopic pattern in MS indicates monochloro contamination:

- Dissolve crude solid in minimal hot Ethanol/Water (9:1) or Toluene.[\[1\]](#)[\[2\]](#)
- Allow to cool slowly to RT, then to
.
- Filter crystals and wash with cold hexanes.[\[1\]](#)[\[2\]](#)
- Dry under vacuum over
.

Logic Map: Characterization Workflow

This diagram illustrates the decision matrix for validating the compound.



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Figure 2: Step-by-step decision logic for structural confirmation.

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